

Navigating the Disposal of FT895: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: FT895

Cat. No.: B2679868

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For researchers and scientists in the fast-paced world of drug development, the proper handling and disposal of chemical compounds are paramount to ensuring a safe and compliant laboratory environment. This guide provides essential information and a procedural framework for the proper disposal of **FT895**, a selective HDAC11 inhibitor. In the absence of a specific Safety Data Sheet (SDS) from the manufacturer, this document synthesizes general best practices for chemical waste management, empowering your team to handle this compound responsibly.

Chemical and Physical Properties of FT895

A clear understanding of a compound's properties is the first step toward safe handling and disposal. The following table summarizes the available quantitative data for **FT895**.

| Property | Value | Source |
|-------------------|--|-----------------|
| Molecular Formula | C ₁₆ H ₁₅ F ₃ N ₄ O ₂ | [1] |
| Molecular Weight | 352.31 g/mol | [1][2][3][4] |
| Appearance | Solid Powder | [3] |
| IC ₅₀ | 3 nM for HDAC11 | [1][3][4][5][6] |
| Purity | 99.84% | [5] |

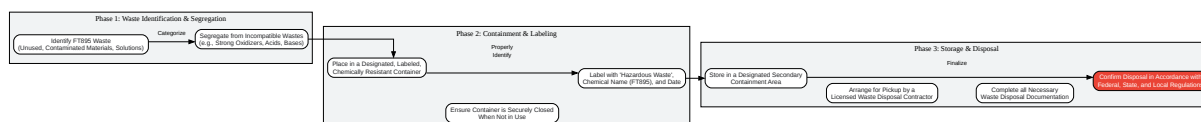
Storage and Stability

Proper storage is crucial for maintaining the integrity of **FT895** and ensuring laboratory safety. The following table outlines the recommended storage conditions.

| Form | Storage Temperature | Duration | Source |
|------------|---------------------|----------|-----------|
| Powder | -20°C | 3 years | [1][2][4] |
| Powder | 4°C | 2 years | [1] |
| In Solvent | -80°C | 1 year | [2][4] |
| In Solvent | -20°C | 1 month | [1][4][5] |

FT895 Disposal Workflow

The following diagram outlines the recommended step-by-step procedure for the safe disposal of **FT895**. This workflow is designed to ensure compliance with general laboratory safety standards and environmental regulations.



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A logical workflow for the proper disposal of **FT895**.

Experimental Protocols: A General Framework for Chemical Waste Disposal

While a specific experimental protocol for the disposal of **FT895** is not publicly available, the following general procedure for the disposal of non-hazardous and hazardous chemical waste should be followed. This protocol is based on standard laboratory safety guidelines.

Objective: To safely dispose of **FT895** and associated contaminated materials in compliance with environmental regulations.

Materials:

- Appropriate Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves.
- Designated hazardous waste container (chemically resistant, with a secure lid).
- Hazardous waste labels.
- Secondary containment bin.

Procedure:

- Waste Identification and Collection:
 - Identify all waste streams containing **FT895**. This includes unused neat compound, solutions containing **FT895**, and any materials contaminated with **FT895** (e.g., pipette tips, gloves, weigh boats).
 - Carefully collect all **FT895** waste in a designated hazardous waste container. Avoid mixing with other incompatible waste streams.
- Container Management:
 - Ensure the waste container is made of a material compatible with **FT895** and any solvents used.

- Keep the container securely closed at all times, except when adding waste.[\[7\]](#)
- Do not overfill the container; fill to no more than 90% capacity to allow for expansion.
- Labeling:
 - Immediately label the waste container with a hazardous waste tag.
 - The label must include:
 - The words "Hazardous Waste."
 - The full chemical name: "**FT895**".
 - The accumulation start date.
 - The specific hazards (if known; as a precaution, treat as a potential irritant and environmental hazard).
- Storage:
 - Store the labeled waste container in a designated, well-ventilated, and secure satellite accumulation area.
 - Place the container in a secondary containment bin to prevent the spread of material in case of a leak or spill.
- Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed waste disposal contractor to arrange for pickup and disposal.[\[8\]](#)
 - Provide the waste disposal contractor with all available information on the compound.
 - Ensure that the disposal process complies with all federal, state, and local regulations.[\[8\]](#)

Special Considerations for Empty Containers:

- Thoroughly empty all contents from the original **FT895** container.

- The first rinse of the container should be collected and disposed of as hazardous waste.[7]
- For containers of highly toxic chemicals, the first three rinses must be collected as hazardous waste.[7] Given the potent biological activity of **FT895**, it is prudent to follow this more stringent rinsing procedure.

By adhering to these procedures, your laboratory can ensure the safe and compliant disposal of **FT895**, contributing to a culture of safety and environmental responsibility.

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